

# Analytical Validation of N-Methyl-4-Nitro-Butyramide: <sup>1</sup>H NMR vs. Orthogonal Methods

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## Compound of Interest

Compound Name: *N-Methyl-4-Nitro-Butyramide*

Cat. No.: *B8467473*

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## Executive Summary: The Structural Fidelity of <sup>1</sup>H NMR

In the synthesis and validation of **N-Methyl-4-Nitro-Butyramide** (

), distinguishing regioisomers and confirming the integrity of the aliphatic chain is critical. While Mass Spectrometry (MS) confirms molecular weight and Infrared Spectroscopy (IR) identifies functional groups, neither technique definitively maps the carbon skeleton's connectivity.

This guide establishes <sup>1</sup>H NMR as the superior analytical tool for this specific molecule. Unlike its alternatives, <sup>1</sup>H NMR provides a "connectivity map"—specifically the triplet-quintet-triplet splitting pattern—that unequivocally verifies the linear separation between the nitro and amide termini.

## Technical Deep Dive: Interpreting the <sup>1</sup>H NMR Spectrum

### Molecular Structure & Proton Assignment

The molecule consists of a three-carbon propyl chain terminated by an electron-withdrawing nitro group on one end and an N-methyl amide on the other.

Structure:

## Predicted Spectral Data (Solvent: DMSO-d6)

Note: DMSO-d6 is recommended over

to resolve the Amide-NH coupling and prevent signal broadening due to exchange.

| Signal | Integration | Multiplicity  | Shift (ppm) | Coupling (Hz) | Assignment | Mechanistic Rationale                                                           |
|--------|-------------|---------------|-------------|---------------|------------|---------------------------------------------------------------------------------|
| A      | 1H          | Broad Quartet | 7.8 - 8.2   | ~4.6          | NH (Amide) | Deshielded by carbonyl anisotropy; splits into quartet due to coupling with .   |
| B      | 2H          | Triplet       | 4.45 - 4.55 | ~7.0          | -CH2       | Strongly deshielded by the inductive effect of the Nitro ( ) group.             |
| C      | 3H          | Doublet       | 2.6 - 2.8   | ~4.6          | N-CH3      | Resonance stabilized; doublet splitting confirms connectivity to the NH proton. |
| D      | 2H          | Triplet       | 2.15 - 2.25 | ~7.0          | -CH2       | Deshielded by the Carbonyl ( ); typical range for alpha-                        |

|   |    |         |             |      |                  |                                                  |
|---|----|---------|-------------|------|------------------|--------------------------------------------------|
|   |    |         |             |      |                  | amide protons.                                   |
|   |    |         |             |      |                  | "Bridge" protons; coupled to both and methylenes |
| E | 2H | Quintet | 1.95 - 2.10 | ~7.0 | -CH <sub>2</sub> | .                                                |

## Critical Interpretation Logic

- The "Nitro-Shift" Marker (Signal B): The most distinct feature is the triplet downfield at ~4.5 ppm. This confirms the moiety. If this signal were a multiplet or shifted upfield, it would suggest branching or loss of the nitro group.
- The Connectivity Bridge (Signal E): The quintet (or multiplet) at ~2.0 ppm is the "smoking gun" for the linear propyl chain. It proves that the central methylene is flanked by two other methylenes, ruling out branched isomers like N-methyl-2-methyl-3-nitro-propionamide.
- Solvent Effect (DMSO vs. CDCl<sub>3</sub>):
  - In CDCl<sub>3</sub>: The NH signal (A) often appears as a broad singlet at ~6.0-6.5 ppm, and the N-CH<sub>3</sub> (C) may appear as a singlet if exchange is fast.
  - In DMSO-d<sub>6</sub>: Hydrogen bonding stabilizes the NH, shifting it to ~8.0 ppm and slowing exchange, revealing the sharp doublet splitting on the N-methyl group.

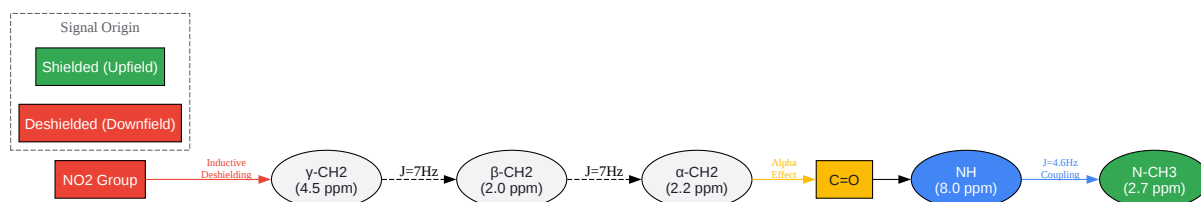
## Comparative Analysis: NMR vs. Alternatives

The following table objectively compares <sup>1</sup>H NMR against standard orthogonal methods for this specific application.

| Feature            | <sup>1</sup> H NMR                            | FT-IR                                                  | LC-MS (ESI)                                    |
|--------------------|-----------------------------------------------|--------------------------------------------------------|------------------------------------------------|
| Primary Output     | Connectivity & Electronic Environment         | Functional Group Identification                        | Molecular Mass & Fragmentation                 |
| Nitro Detection    | High (Triplet at 4.5 ppm)                     | High (Sym/Asym stretch at 1350/1550 cm <sup>-1</sup> ) | Low (Often loses NO <sub>2</sub> neutral loss) |
| Isomer Specificity | Excellent (Distinguishes linear vs. branched) | Poor (Fingerprint region is ambiguous)                 | Poor (Isomers have identical mass)             |
| Quantification     | Absolute (via Integration)                    | Relative (Requires calibration)                        | Relative (Ionization variance)                 |
| Sample Recovery    | Yes (Non-destructive)                         | Yes (if ATR used)                                      | No (Destructive)                               |
| Verdict            | Gold Standard for Structure                   | Best for Quick QC check                                | Best for Purity/Trace Analysis                 |

## Visualization of Structural Logic

### Diagram 1: Proton Assignment Map



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Caption: Mapping of  $^1\text{H}$  NMR signals to the **N-Methyl-4-Nitro-Butyramide** structure. Arrows indicate coupling interactions and inductive effects.

## Experimental Protocol: Structural Elucidation Workflow

This protocol is designed to be self-validating. If Step 3 fails, the structure is incorrect, regardless of Mass Spec results.

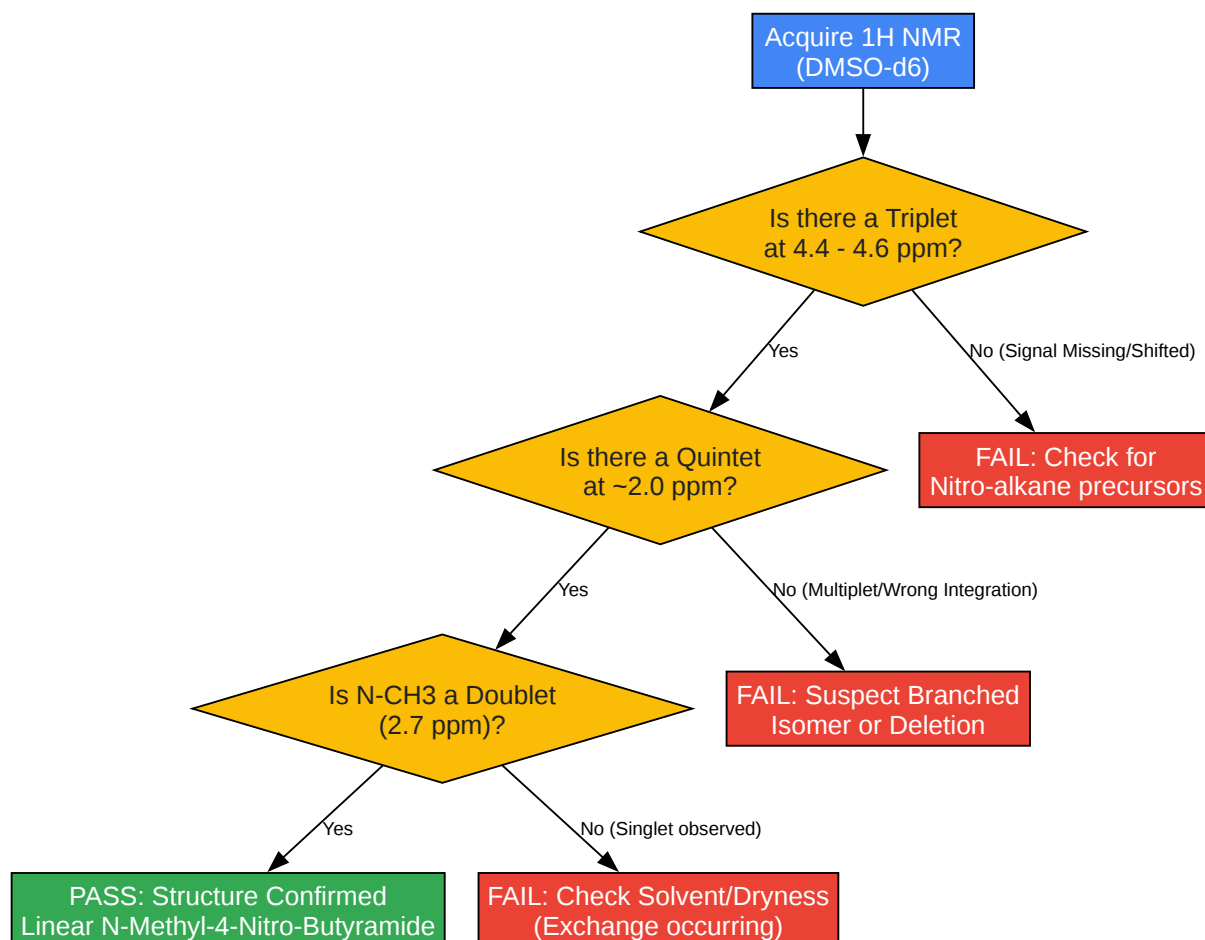
### Step 1: Sample Preparation

- Weigh 10-15 mg of the solid sample.
- Dissolve in 0.6 mL of DMSO- $d_6$ .
  - Why DMSO? To ensure solubility of the polar nitro-amide and to visualize the NH coupling.
- Transfer to a clean, dry 5mm NMR tube.

### Step 2: Acquisition Parameters

- Pulse Sequence: Standard  $^1\text{H}$  ZG30.
- Scans: 16 (Sufficient for >10mg).
- Relaxation Delay (D1): Set to 5 seconds.
  - Reasoning: The Nitro-adjacent protons have shorter T1, but accurate integration of the isolated methyl group requires full relaxation.

### Step 3: Validation Logic (The "Go/No-Go" Decision)



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Caption: Decision tree for validating the structural identity of **N-Methyl-4-Nitro-Butyramide** based on spectral features.

## References

- Chemical Shifts of Amides

- Liav, A., & Geresh, S. (2017). Solvation of Amides in DMSO and CDCl<sub>3</sub>: An Attempt at Quantitative DFT-Based Interpretation of <sup>1</sup>H and <sup>13</sup>C NMR Chemical Shifts. The Journal of Physical Chemistry A. [Link](#)
- Nitro Group Inductive Effects: Silverstein, R. M., Webster, F. X., & Kiemle, D. J. Spectrometric Identification of Organic Compounds. (Standard Reference for Nitro-alpha shifts ~4.4 ppm).
- Butyramide Reference Data
  - ChemicalBook. Butyramide (541-35-5) <sup>1</sup>H NMR Spectrum. (Used as baseline for aliphatic chain assignment). [Link](#)
- Nitrobutyric Acid Analogs
  - PubChem. 4-Nitrobutanoic acid | C<sub>4</sub>H<sub>7</sub>NO<sub>4</sub>.<sup>[1]</sup> (Structural analog for alpha-nitro shift verification). [Link](#)

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## Sources

- [1. 4-Nitrobutanoic acid | C<sub>4</sub>H<sub>7</sub>NO<sub>4</sub> | CID 548023 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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